

Application Notes and Protocols for Polyoxin D in Crop Protection

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Compound of Interest

Compound Name: Polyoxin

Cat. No.: B077205

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes and protocols provide detailed information on the field application rates of **Polyoxin D** for the effective management of various fungal diseases in agricultural crops. The information is intended to guide researchers and professionals in developing and evaluating crop protection strategies utilizing this biochemical fungicide.

Overview of Polyoxin D

Polyoxin D is a naturally derived fungicide produced through the fermentation of the soil microorganism *Streptomyces cacaoi* var. *asoensis*.^{[1][2]} It offers a unique mode of action, targeting the inhibition of chitin synthase, an enzyme crucial for the formation of fungal cell walls.^{[2][3][4][5][6]} This fungistatic action prevents the growth and development of pathogenic fungi, rather than directly killing them.^{[1][3][4][5][6]} **Polyoxin D** is recognized for its safety profile, with low toxicity to mammals, fish, and beneficial insects, making it a suitable component for integrated pest management (IPM) and organic farming programs.^{[3][6][7]}

Quantitative Data Summary: Field Application Rates and Efficacy

The following tables summarize the recommended field application rates and observed efficacy of **Polyoxin D** against various plant pathogenic fungi on different crops.

Table 1: Recommended Application Rates of **Polyoxin D** for Various Crops and Target Diseases

Crop	Target Disease(s)	Formulation	Application Rate (Formulation)	Application Rate (Active Ingredient)	Reference
Grapes	Powdery Mildew (Erysiphe necator)	5% SC	600 ml/ha	30 g a.i./ha	[8] [9] [10]
Grapes	Powdery Mildew (Erysiphe necator)	Not Specified	10 - 30 ppm	Not Specified	[3] [10]
Rice	Sheath Blight (Rhizoctonia solani)	3% WP	355 - 600 g/mu	Not Specified	[11]
Rice	Sheath Blight (Rhizoctonia solani)	5% SC	600 ml/ha	30 g a.i./ha	[8]
Chilli	Powdery Mildew (Leveillula taurica)	5% SC	1000 ml/ha	50 g a.i./ha	[8]
Cucumber	Powdery Mildew (Podosphaera xanthii)	Not Specified	50 ppm	Not Specified	[3] [12]
Cucumber	Downy Mildew, Powdery Mildew	3% WP	467 - 600 g/mu	Not Specified	[11]
Watermelon	Powdery Mildew,	Not Specified	100 ppm	Not Specified	[3] [10]

Gummy Stem
Blight

Watermelon, Melon	Gummy Stem Blight	Not Specified	52 ppm	Not Specified	[3]
Tomato	Early Blight, Late Blight	0.3% Water Solution	600 - 1000 ml/mu	Not Specified	[11]
Melon	Wilt	0.3% Water Solution	80 - 100 times dilution	Not Specified	[11]
Cabbage, Lettuce	Head Rot, Bottom Rot (R. solani)	Not Specified	22.2 - 44.4 ppm	Not Specified	[13]
Onion, Carrot	Southern Blight (S. rolfsii)	Not Specified	22.2 - 44.4 ppm	Not Specified	[13]
Apples, Berries, Grapes	Various Fungal Diseases	WG Fungicide	22 - 40 g/100 L	Not Specified	[2]

SC: Suspension Concentrate, WP: Wettable Powder, WG: Water Dispersible Granule, ppm: parts per million, g/ha: grams per hectare, ml/ha: milliliters per hectare, g/mu: grams per mu (Chinese unit of area), g a.i./ha: grams of active ingredient per hectare.

Table 2: Efficacy of **Polyoxin D** in Field Trials

Crop	Target Disease	Application Rate	Percent Disease Control / Efficacy	Reference
Grapes (Leaves)	Powdery Mildew	600 ml/ha (5% SC)	56.4%	[9][10]
Grapes (Bunches)	Powdery Mildew	600 ml/ha (5% SC)	75.7%	[9][10]
Rice	Sheath Blight	355 - 600 g/mu (3% WP)	>80%	[11]
Cucumber	Powdery Mildew (Conidial Formation)	50 ppm	98.8% inhibition	[3][12]

Experimental Protocols

The following are generalized protocols for the field application of **Polyoxin D** based on methodologies cited in various studies. Researchers should adapt these protocols to their specific experimental conditions and local regulations.

Preparation of Polyoxin D Spray Solution

Objective: To prepare a stable and effective spray solution of **Polyoxin D** for field application.

Materials:

- **Polyoxin D** formulation (e.g., 5% SC, 3% WP)
- Clean water
- Calibrated measuring cylinders or scales
- Spray tank
- Agitator (mechanical or manual)

- Adjuvant (optional, check product label)

Procedure:

- Fill the spray tank with half the required volume of clean water.
- Start the agitator to ensure continuous mixing.
- Accurately measure the required amount of **Polyoxin D** formulation based on the target application rate (see Table 1).
- For Wettable Powders (WP), pre-mix the powder with a small amount of water to form a slurry before adding it to the tank.
- Slowly add the measured **Polyoxin D** formulation (or slurry) to the spray tank.
- Add the remaining volume of water to the spray tank to achieve the final desired concentration.
- If using an adjuvant, add it to the tank last, following the manufacturer's recommendations. [\[14\]](#)
- Continue agitation for at least 5-10 minutes to ensure the solution is thoroughly mixed before application.
- Maintain agitation during transport and application to prevent settling of the active ingredient.

Field Application Protocol

Objective: To apply **Polyoxin D** effectively to target crops for the control of fungal diseases.

Equipment:

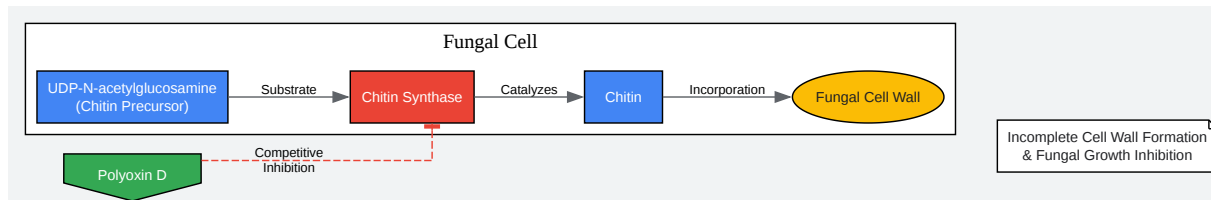
- Calibrated sprayer (e.g., backpack sprayer, tractor-mounted sprayer)[\[8\]](#)
- Appropriate nozzles for the target crop and disease (e.g., hollow cone nozzles)[\[8\]](#)
- Personal Protective Equipment (PPE) as per product label instructions (e.g., coveralls, gloves, eye protection)[\[14\]](#)

Procedure:

- Timing of Application:
 - Preventative: Apply before the first signs of disease appear, especially during periods of high disease pressure.[8][14] Lower rates may be used for preventative applications.[14]
 - Curative: Apply at the initial onset of disease symptoms.[11] Higher rates are recommended when disease pressure is high.[14]
- Application Frequency:
 - Applications are typically repeated at 10 to 15-day intervals.[8][10]
 - The number of applications per season varies depending on the crop and disease pressure, ranging from 2 to 10 applications.[2][3][10]
- Application Method:
 - Apply as a foliar spray, ensuring thorough coverage of all plant surfaces, including the undersides of leaves.[11][14]
 - The product can be applied using various ground or aerial spray equipment.[14]
 - For soil-borne diseases, **Polyoxin D** can be applied as a soil drench or through chemigation.[11][13][14]
- Post-Application:
 - Follow the pre-harvest interval (PHI) as specified on the product label. For some formulations and crops, the PHI can be as low as 0 days.[8]
 - Adhere to re-entry intervals (REI) to protect agricultural workers.[14]

Visualizations

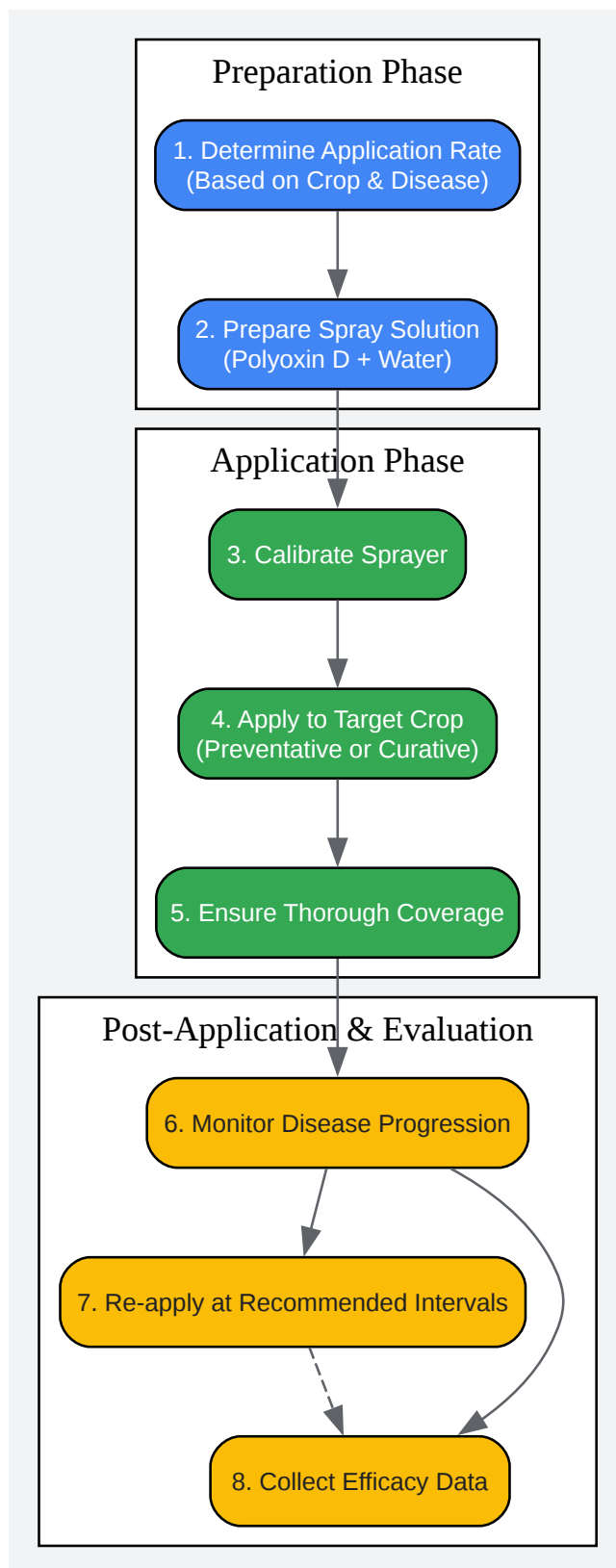
Signaling Pathway: Mode of Action of Polyoxin D



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Caption: Competitive inhibition of chitin synthase by **Polyoxin D**.

Experimental Workflow: Field Application of Polyoxin D



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Caption: Generalized workflow for **Polyoxin D** field application.

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